

An In-depth Technical Guide to the Structural Properties of L-Cysteic Acid

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Compound of Interest

Compound Name: *L-Cysteic acid*

Cat. No.: *B1669679*

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Introduction

L-Cysteic acid, systematically named (R)-2-amino-3-sulfopropionic acid, is a naturally occurring amino acid that is not incorporated into proteins during translation.[1] It is an oxidized derivative of the amino acid L-cysteine, where the thiol group is fully oxidized to a sulfonic acid group.[2] This modification results in a highly polar and acidic molecule with distinct structural and chemical properties. **L-Cysteic acid** plays a role as a metabolite in various organisms, including humans and Escherichia coli.[3] This technical guide provides a comprehensive overview of the structural properties of **L-Cysteic acid**, presenting key data in a structured format and detailing the experimental protocols used for its characterization.

Molecular and Physicochemical Properties

L-Cysteic acid is a white crystalline solid that is soluble in water.[1][4] In its solid state and near neutral pH, it exists as a zwitterion, with a protonated amino group and deprotonated carboxylate and sulfonate groups.[2][5]

General Properties

Property	Value	Source(s)
Chemical Formula	C ₃ H ₇ NO ₅ S	[2][3]
Molecular Weight	169.16 g/mol	[3][4]
IUPAC Name	(2R)-2-amino-3-sulfopropanoic acid	[3]
CAS Number	498-40-8 (L-form)	[2]
Appearance	White crystals or powder	[2]
Melting Point	Decomposes around 272 °C	[2]
Solubility in water	Soluble	[4]

Acid-Base Properties

The presence of three ionizable groups (carboxyl, amino, and sulfonyl) gives **L-Cysteic acid** distinct pKa values.

pKa Value	Reported Value
pKa ₁ (α-carboxyl)	1.89
pKa ₂ (α-amino)	8.7
pKb (sulfonic)	~12.7

Crystal and Molecular Structure

The three-dimensional structure of **L-Cysteic acid** has been elucidated through X-ray crystallography. It crystallizes in the orthorhombic space group P2₁2₁2₁. [5] The molecule exists as a zwitterion in the crystalline state. [5]

Crystallographic Data

The crystal structure of **L-Cysteic acid** has been determined, revealing the following unit cell dimensions for the anhydrous form: [5]

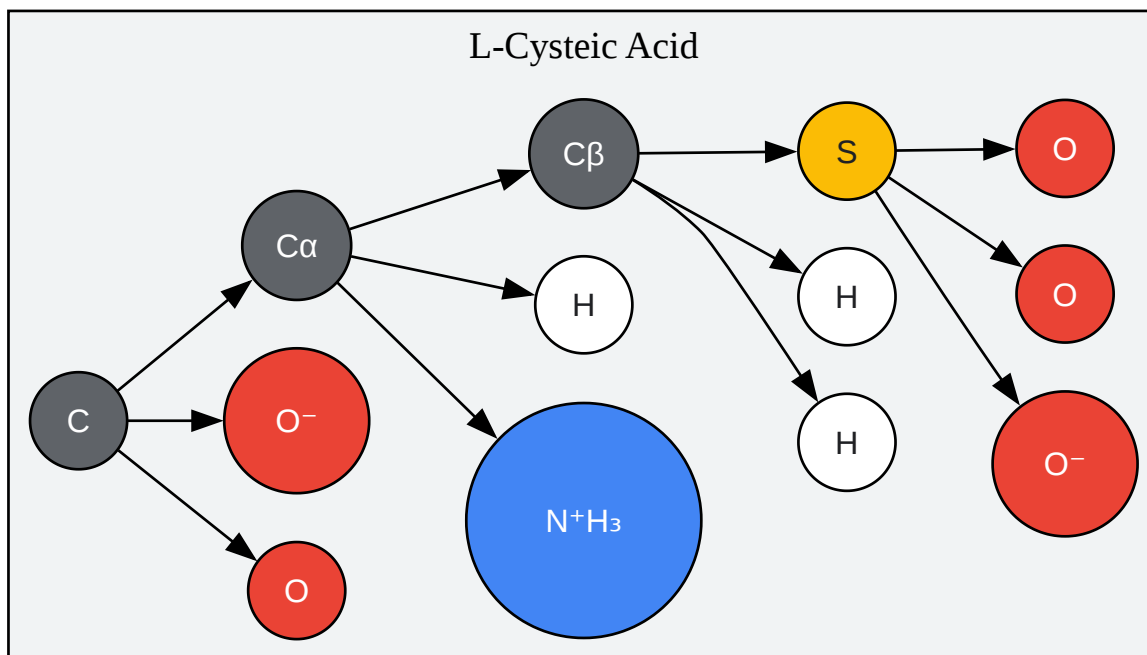
Parameter	Value
Space Group	P2 ₁ 2 ₁ 2 ₁
a	8.35 Å
b	10.16 Å
c	7.44 Å
Z (molecules per unit cell)	4

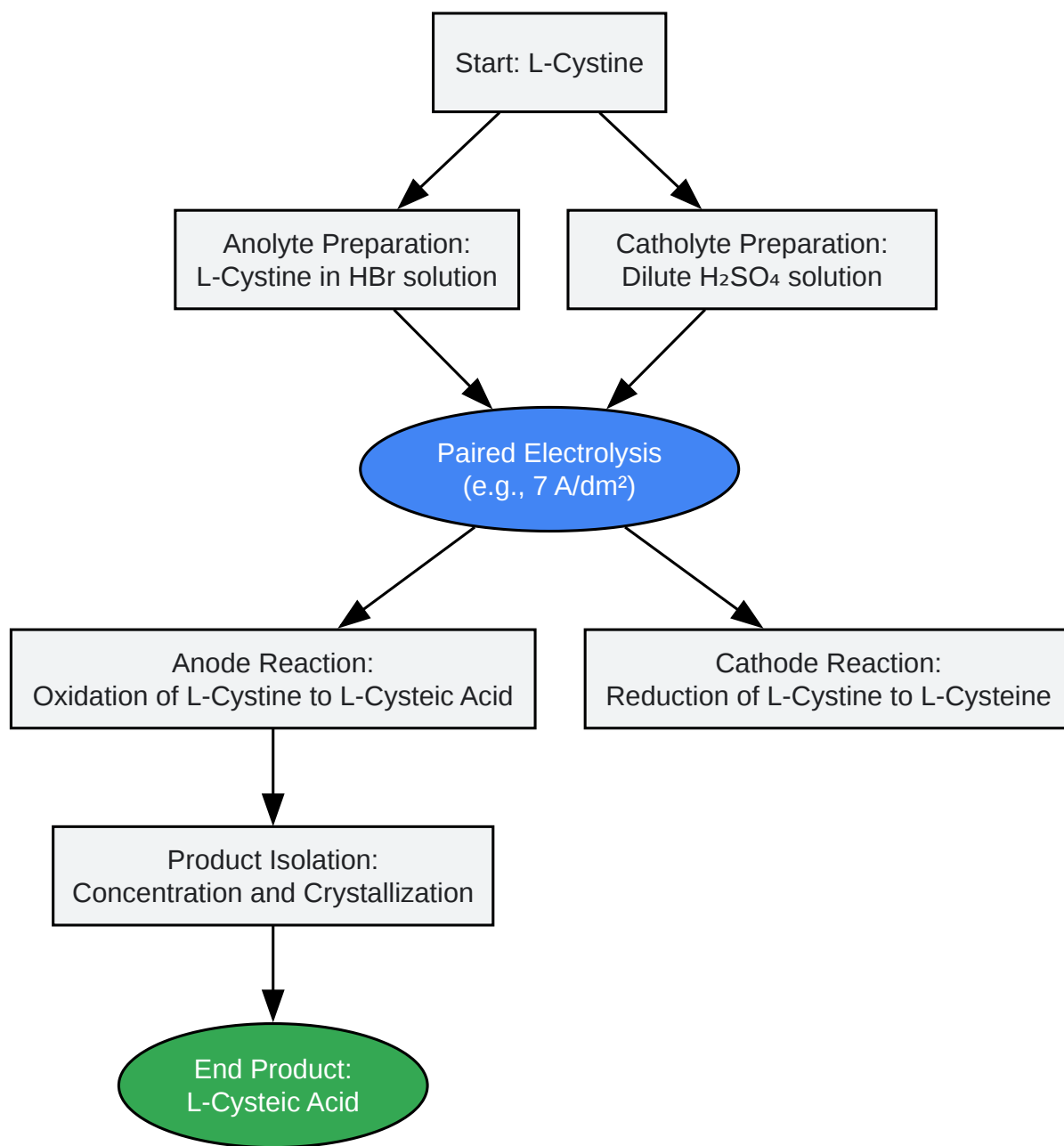
A monohydrate form also exists, crystallizing in the same space group with different unit cell dimensions.[6]

Molecular Geometry

The conformation of **L-Cysteic acid** is characterized by the relative positions of its functional groups. The acidic carboxyl and sulfonic acid groups are in trans positions with respect to the C α –C β bond.[5] The amino group is in a gauche position to the sulfonic group, which allows for the formation of an intramolecular hydrogen bond.[5]

A diagram of the molecular structure of **L-Cysteic acid** is presented below.





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